

Technical Support Center: Sodium Metaborate in Experimental Applications

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Compound of Interest

Compound Name: Sodium Metaborate Octahydrate

Cat. No.: B1612987

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using sodium metaborate in their experiments. It addresses common issues arising from impurities and provides detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What are the common grades of sodium metaborate available for laboratory use?

A1: Sodium metaborate is commercially available in various grades, including Technical Grade, Pure (typically ~98% purity), and Analytical Reagent (AR) Grade ($\geq 99\%$ purity).^{[1][2]} For applications requiring high accuracy and minimal interference, such as trace element analysis, the use of high-purity grades is recommended.

Q2: What are the most common impurities found in sodium metaborate?

A2: Common impurities can originate from the raw materials and manufacturing process. These may include other sodium salts (e.g., sodium carbonate, sodium chloride), alkaline earth metals (calcium, magnesium), heavy metals, and silicates.^[3] Certificates of Analysis (COA) from the manufacturer will provide specific limits for impurities in a given batch.

Q3: How can impurities in sodium metaborate affect my experimental results?

A3: Impurities can have significant effects depending on the application:

- **Fusion Analysis (XRF, ICP):** Metallic impurities can introduce spectral interferences or contaminate the sample, leading to inaccurate elemental analysis. The presence of sodium from the flux itself also complicates the analysis of sodium within the sample.
- **Glass Manufacturing:** Impurities like iron oxide can alter the optical and thermal properties of borosilicate glass.
- **Buffer Solutions:** Impurities can shift the pH of the buffer and may interact with biological molecules in enzymatic assays.

Q4: How should I store sodium metaborate to maintain its purity?

A4: Sodium metaborate, particularly its hydrated forms, can be hygroscopic and may absorb atmospheric carbon dioxide. It should be stored in a tightly sealed container in a cool, dry place to prevent caking and the formation of sodium carbonate.

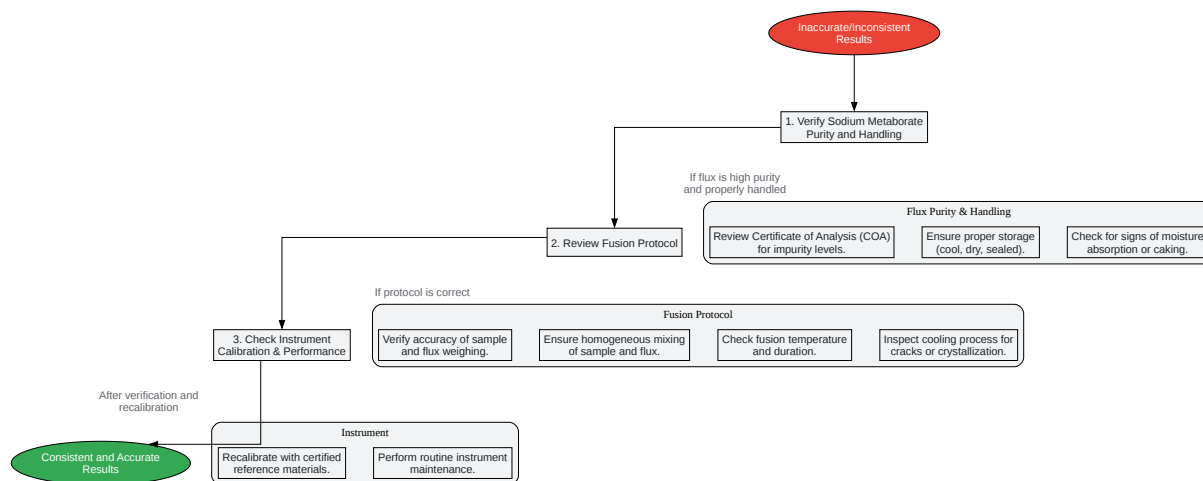
Troubleshooting Guides

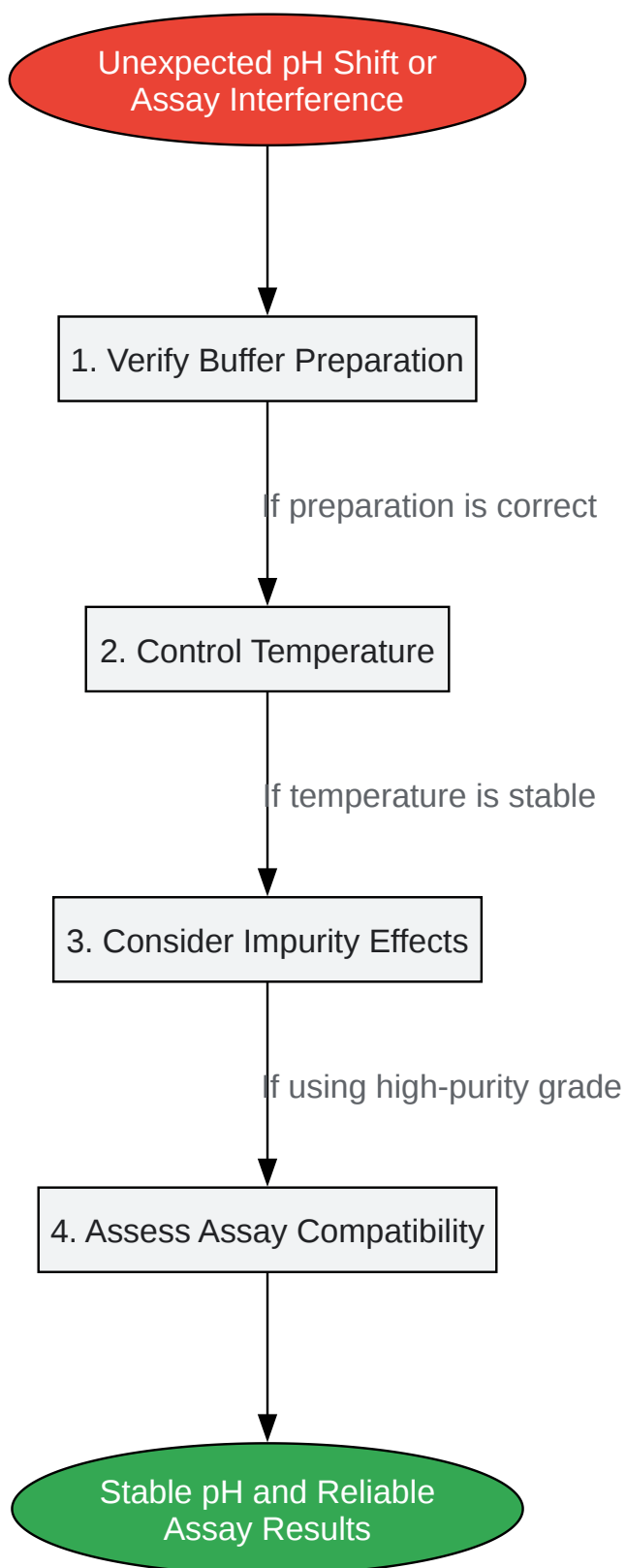
Borate Fusion for X-Ray Fluorescence (XRF) and Inductively Coupled Plasma (ICP) Analysis

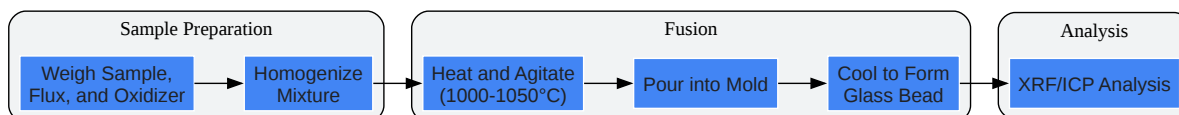
Issue: Inaccurate or inconsistent analytical results.

This is a common problem that can often be traced back to the purity of the sodium metaborate flux or the fusion procedure itself.

Troubleshooting Workflow:







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References

- 1. Certificate of Analysis [alphachemika.co]
- 2. Sodium metaborate, tetrahydrate, 98%, COA, Certificate of Analysis, 10555-76-7, S 1735 [ottokemi.com]
- 3. 5.imimg.com [5.imimg.com]
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